

Proper Disposal of GSK3739936: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK3739936

Cat. No.: B15563683

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For immediate reference, treat **GSK3739936** as a hazardous chemical waste stream. As an investigational compound, a specific Safety Data Sheet (SDS) is not publicly available. Therefore, all disposal procedures must adhere to stringent institutional and regulatory guidelines for hazardous waste.

This guide provides essential safety and logistical information for the proper disposal of **GSK3739936**, an investigational allosteric HIV-1 integrase inhibitor. The following procedures are based on established best practices for the handling and disposal of novel small molecule inhibitors in a laboratory setting.^[1] Researchers, scientists, and drug development professionals must consult and strictly follow their institution's Environmental Health and Safety (EHS) guidelines for chemical waste disposal.^[1]

Chemical and Physical Properties

While a comprehensive official safety data sheet for **GSK3739936** is not publicly available, some key chemical data has been identified. This information is crucial for correct labeling and waste manifest documentation.

Property	Value
Chemical Name	(S)-2-(tert-butoxy)-2-(4-(4,4-dimethylpiperidin-1-yl)-5-(4-(4-fluorophenethoxy)phenyl)-2,6-dimethylpyridin-3-yl)acetic acid
Synonyms	GSK-3739936, BMS-986180
Molecular Formula	C34H43FN2O4
Molecular Weight	562.73 g/mol [2]
CAS Number	Unknown [2]

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **GSK3739936** in any form (solid or in solution). This includes, but is not limited to:

- Safety goggles or glasses with side shields
- A lab coat
- Chemical-resistant gloves

Step-by-Step Disposal Protocol

The disposal of investigational compounds like **GSK3739936** should always be managed through your institution's hazardous waste program.[\[3\]](#) Never dispose of this compound down the drain or in regular trash.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid waste contaminated with **GSK3739936** (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, leak-proof hazardous waste container.
 - Ensure the container is compatible with the chemical nature of the waste.

- Liquid Waste:
 - Collect all liquid waste containing **GSK3739936** (e.g., unused stock solutions, experimental media) in a dedicated, sealed, and leak-proof container.
 - Do not mix with other incompatible waste streams.
- Sharps Waste:
 - Any sharps (needles, scalpels, etc.) contaminated with **GSK3739936** must be disposed of in a designated, puncture-resistant sharps container labeled as hazardous waste.

2. Labeling:

- Properly label all waste containers with a "HAZARDOUS WASTE" tag provided by your institution's EHS department.
- The label must include:
 - The full chemical name: "**GSK3739936**" and any other chemical constituents (including solvents).
 - The concentration or percentage of each component.
 - The name of the Principal Investigator (PI).
 - The laboratory location (building and room number).
 - Contact information for the research team.

3. Storage:

- Store all waste containers in a designated and secure Satellite Accumulation Area (SAA).
- The SAA should be located at or near the point of generation and under the control of laboratory personnel.
- Keep waste containers closed except when adding waste.

- It is good practice to use secondary containment, such as a larger tub, for liquid waste containers.

4. Waste Pickup and Disposal:

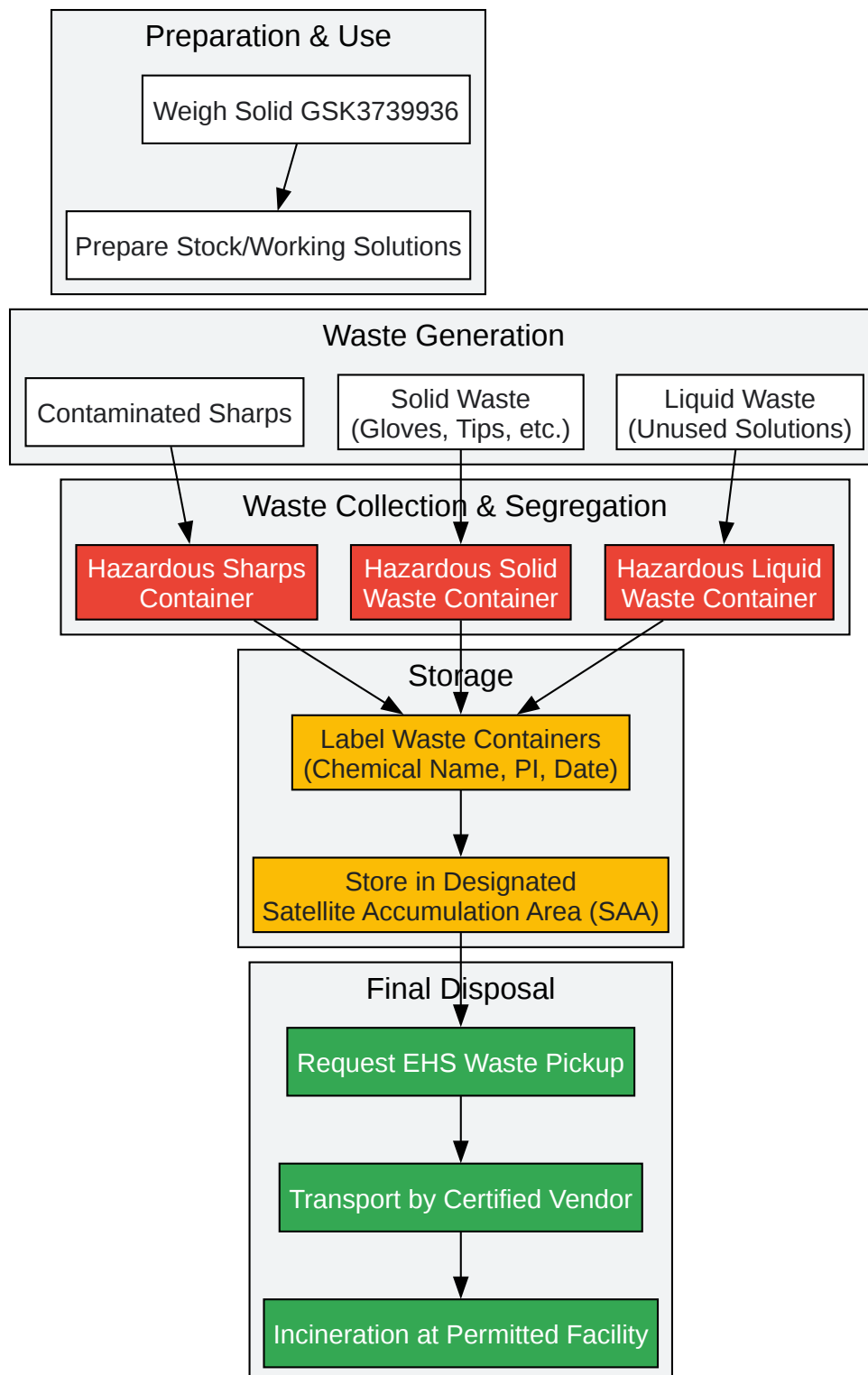
- Once the waste container is full or ready for disposal, follow your institution's specific procedures to request a chemical waste pickup.
- Your institution's EHS department will coordinate with a certified hazardous materials vendor for transport and final disposal, which is typically high-temperature incineration.

5. Empty Container Disposal:

- A container that held **GSK3739936** is not considered empty until it has been triple-rinsed.
- The first rinse of the container must be collected and disposed of as hazardous liquid waste.
- After thorough rinsing, deface or remove the original label and dispose of the container according to your institution's guidelines for non-hazardous solid waste.

Experimental Workflow and Disposal Plan

GSK3739936 Disposal Workflow

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References

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